

Application Notes and Protocols for Efegatran Sulfate in Laboratory Settings

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Compound of Interest

Compound Name: *Efegatran sulfate*

Cat. No.: *B1671125*

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These application notes provide detailed protocols for the preparation and use of **Efegatran sulfate** solutions in a laboratory environment. **Efegatran sulfate** is a potent, direct, and reversible inhibitor of thrombin (Factor IIa), a key serine protease in the coagulation cascade. These guidelines will facilitate the accurate and effective use of this compound in in-vitro research applications.

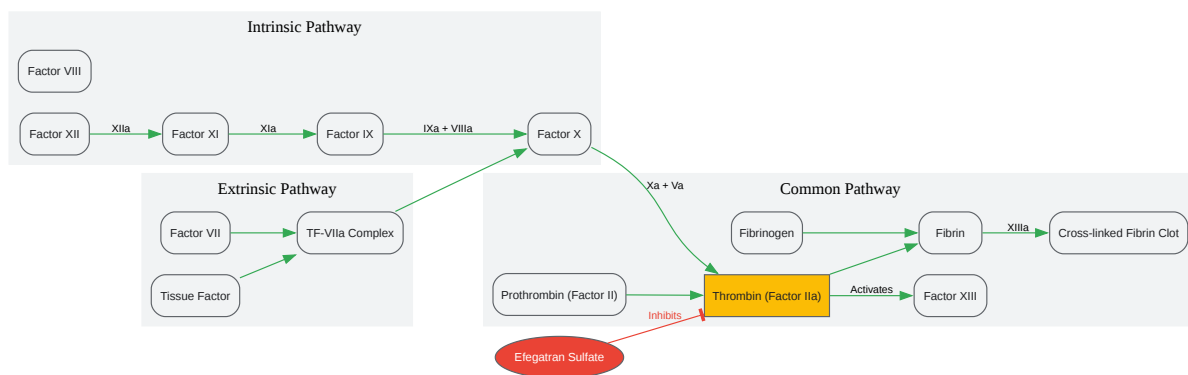
Chemical and Physical Properties

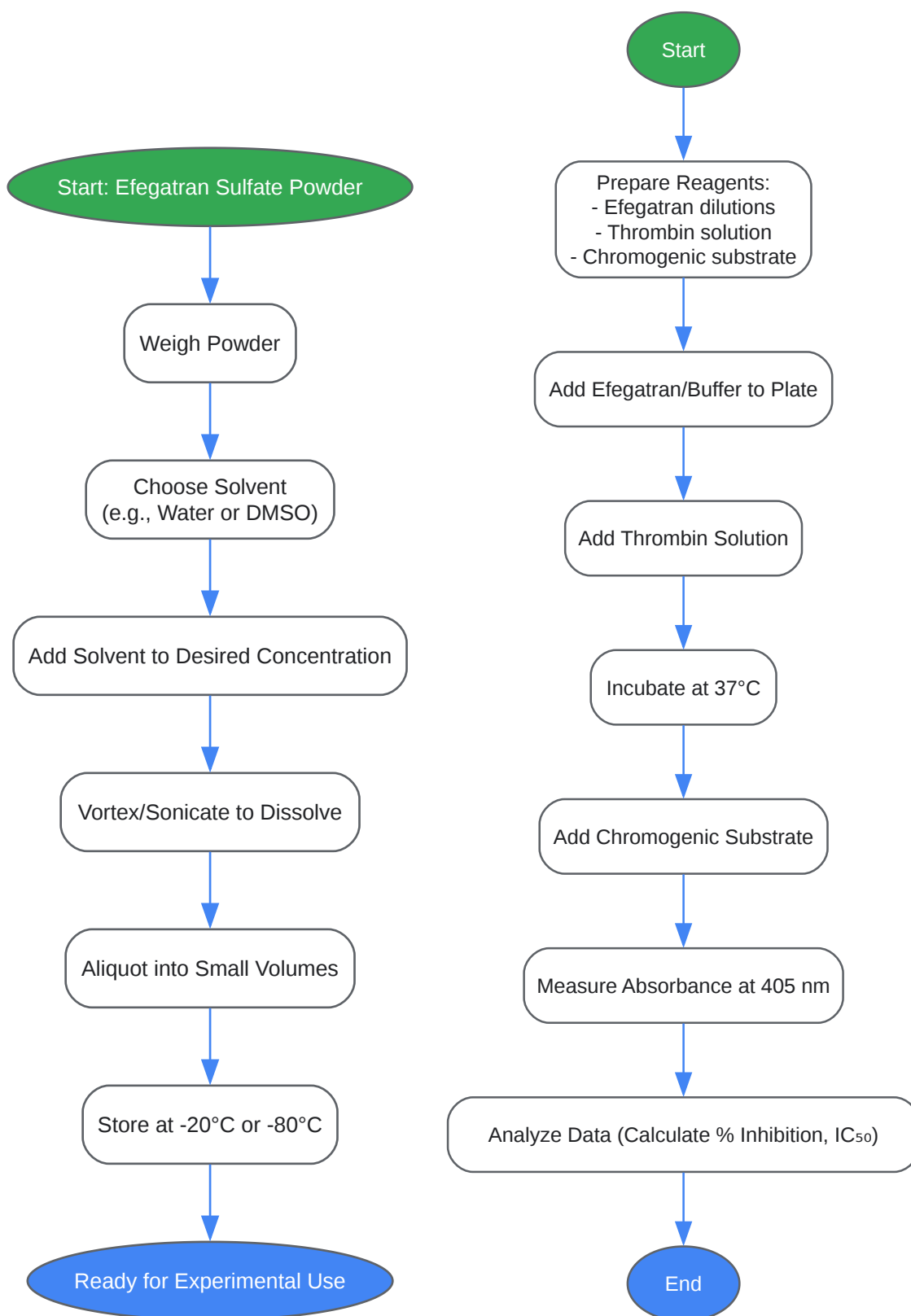
A summary of the key chemical and physical properties of Efegatran and its sulfate salt is provided in the table below. This information is essential for accurate solution preparation and experimental design.

Property	Efegatran (Parent Compound)	Efegatran Sulfate
Synonyms	LY-294468, GYKI-14766	LY-294468 sulfate
Molecular Formula	C ₂₁ H ₃₂ N ₆ O ₃	C ₂₁ H ₃₄ N ₆ O ₇ S
Molecular Weight	416.52 g/mol [1]	514.60 g/mol [2]
CAS Number	105806-65-3[1]	126721-07-1[2]
Physical Form	Solid	Solid
Storage (Solid)	Store at -20°C for long-term storage. Can be stored at room temperature for short periods.[2]	

Mechanism of Action: Direct Thrombin Inhibition

Efegatran directly inhibits thrombin by binding to its active site, thereby preventing the conversion of fibrinogen to fibrin, a critical step in the formation of a blood clot. Unlike indirect thrombin inhibitors (e.g., heparin), its action is independent of antithrombin III. This direct inhibition also attenuates thrombin-mediated activation of platelets and other coagulation factors.





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References

- 1. Efegatran | C₂₁H₃₂N₆O₃ | CID 122267 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Efegatran Sulfate in Laboratory Settings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671125#preparation-of-efegatran-sulfate-solutions-for-laboratory-use]

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